

Mordant Orange 6 solubility in water and organic solvents

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B12373227

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A Technical Guide to the Solubility of Mordant Orange 6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Mordant Orange 6** (C.I. 26520), a double azo dye. The information is intended for use in research, scientific, and drug development applications.

Core Chemical Properties

Mordant Orange 6 is a red-orange powder with the chemical formula $C_{19}H_{12}N_4Na_2O_6S$ and a molecular weight of 470.37 g/mol .^[1] It is primarily utilized as a mordant acid dye in the textile industry for dyeing wool, silk, and nylon.^{[1][2]}

Quantitative Solubility Data

The solubility of a compound is a critical parameter in a multitude of scientific and industrial applications, including the preparation of stock solutions, formulation development, and toxicological studies. The solubility of **Mordant Orange 6** has been determined in aqueous and select organic solvents.

Solvent	Solubility	Temperature (°C)	Observations
Water	80 g/L	80	Forms a yellow to orange solution.[3][4]
Ethanol	Very slightly soluble	Not specified	Qualitative assessment.
Acetone	Slightly soluble	Not specified	Qualitative assessment.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **Mordant Orange 6**. This method is based on the principle of saturation and can be adapted for various solvents and temperatures.

Objective: To determine the saturation solubility of **Mordant Orange 6** in a given solvent at a specified temperature.

Materials:

- **Mordant Orange 6** powder
- Solvent of interest (e.g., deionized water, ethanol, acetone)
- Volumetric flasks
- Analytical balance
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Spectrophotometer
- Centrifuge and centrifuge tubes (optional)
- Filtration apparatus (e.g., syringe filters)

- Oven

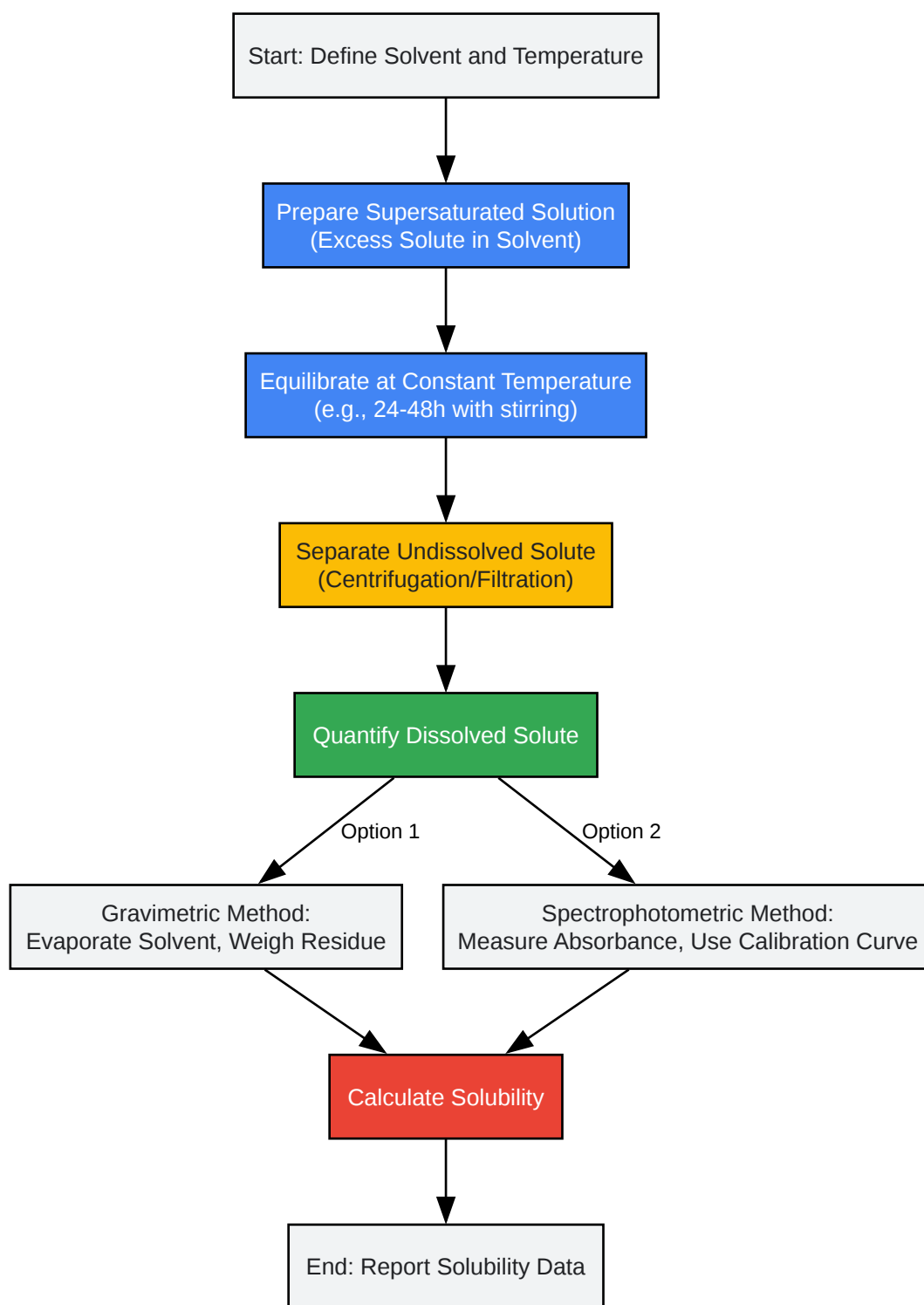
Methodology:

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **Mordant Orange 6** powder and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of dye added should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Place the container in a constant temperature water bath or incubator set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the solution to stand undisturbed at the constant temperature to allow the excess solid to sediment.
 - Carefully withdraw a known volume of the supernatant using a pre-heated pipette to avoid precipitation.
 - To ensure all undissolved solids are removed, the supernatant can be centrifuged at the experimental temperature, or filtered using a syringe filter that is compatible with the solvent and has been pre-warmed to the experimental temperature.
- Quantification of Dissolved Solute:
 - Gravimetric Method:
 - Accurately transfer a known volume of the clear, saturated solution to a pre-weighed, dry container.
 - Evaporate the solvent in an oven at a temperature that will not degrade the dye until a constant weight of the dried dye is achieved.

- The solubility can then be calculated in g/L or other appropriate units.
- Spectrophotometric Method:
 - Prepare a series of standard solutions of **Mordant Orange 6** of known concentrations in the solvent of interest.
 - Measure the absorbance of these standards at the wavelength of maximum absorbance (λ_{max}) to construct a calibration curve.
 - Dilute the saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution and use the calibration curve to determine the concentration of the dye in the saturated solution.
- Data Analysis and Reporting:
 - Calculate the average solubility from at least three independent experiments.
 - Report the solubility in standard units (e.g., g/L, mg/mL, mol/L) along with the specified temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for determining the solubility of a substance like **Mordant Orange 6**.



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Caption: Workflow for Solubility Determination.

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